

2-Fluorophenyl methyl sulfone storage and handling best practices

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Compound of Interest

Compound Name: 2-Fluorophenyl methyl sulfone

Cat. No.: B105192

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Technical Support Center: 2-Fluorophenyl Methyl Sulfone

Welcome to the comprehensive technical support guide for **2-Fluorophenyl methyl sulfone**. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling, storage, and use of this compound in your experiments. This guide provides in-depth technical information, troubleshooting advice, and frequently asked questions in a user-friendly format.

Chemical and Physical Properties

A foundational understanding of the properties of **2-Fluorophenyl methyl sulfone** is crucial for its proper use.

Property	Value	Source(s)
CAS Number	654-47-7	[1]
Molecular Formula	C ₇ H ₇ FO ₂ S	[1]
Molecular Weight	174.19 g/mol	[1]
Appearance	Solid	
Melting Point	48-52 °C	
Boiling Point	304.5 ± 34.0 °C (Predicted)	[2]
Flash Point	> 110 °C (> 230 °F)	

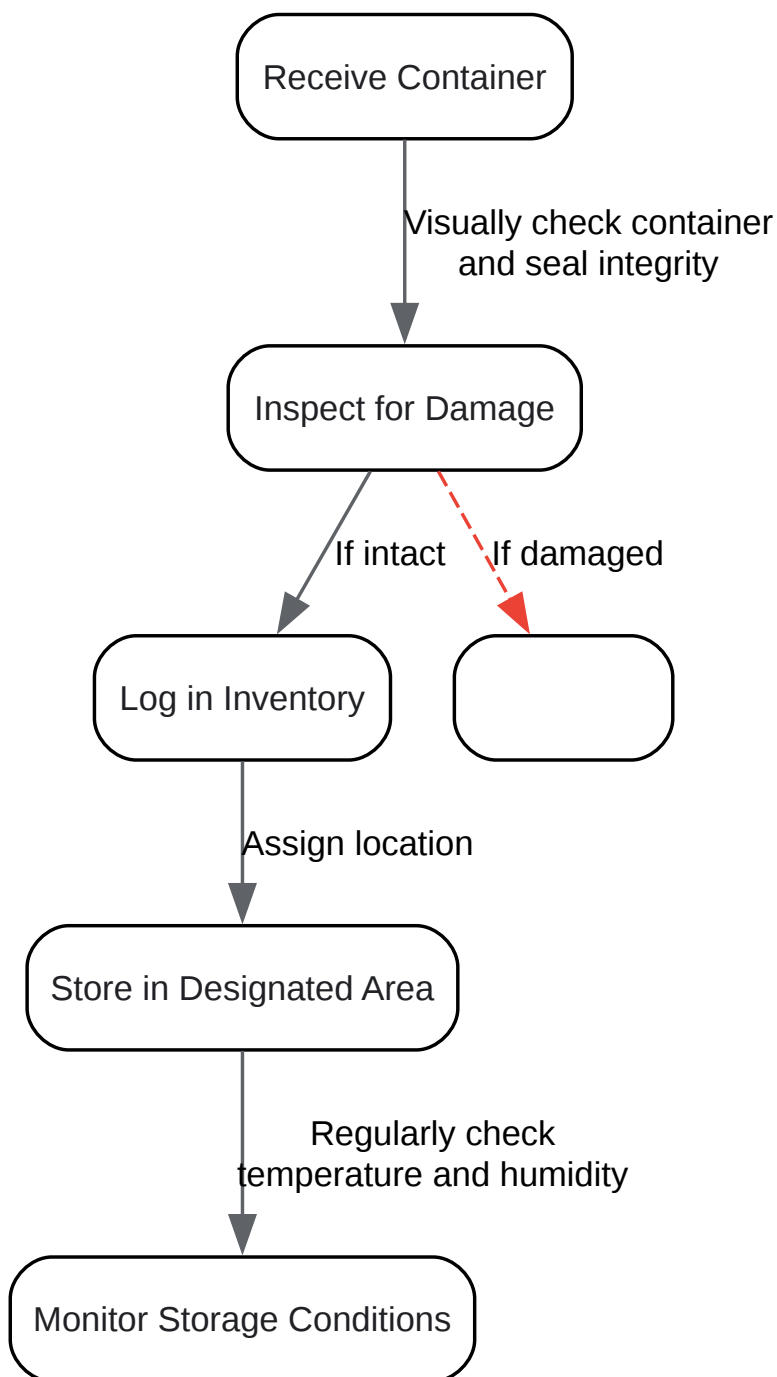
Storage and Handling: Best Practices

Proper storage and handling are paramount to maintain the integrity of **2-Fluorophenyl methyl sulfone** and ensure the safety of laboratory personnel.

Storage Workflow

The following diagram outlines the recommended workflow for receiving and storing **2-Fluorophenyl methyl sulfone**.

Figure 1. Storage Workflow for 2-Fluorophenyl Methyl Sulfone

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Caption: A flowchart illustrating the best practices for receiving and storing **2-Fluorophenyl methyl sulfone**.

Frequently Asked Questions (FAQs) - Storage

Q: What are the ideal storage conditions for **2-Fluorophenyl methyl sulfone**?

A: **2-Fluorophenyl methyl sulfone** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. Room temperature is generally acceptable.^[3] It is classified as a combustible solid, so it should be kept away from ignition sources.

Q: Is **2-Fluorophenyl methyl sulfone** sensitive to air or moisture?

A: While not classified as highly air or moisture-sensitive, it is good laboratory practice to minimize exposure to the atmosphere.^{[4][5]} The sulfone group is generally stable, but prolonged exposure to high humidity could lead to clumping of the solid. For long-term storage, consider using a desiccator.

Q: How should I label the container?

A: The container should be clearly labeled with the chemical name, CAS number (654-47-7), hazard pictograms, and the date received. This ensures proper identification and safety awareness.

Safe Handling Procedures

Adherence to safe handling protocols is essential to prevent exposure and contamination.

Personal Protective Equipment (PPE)

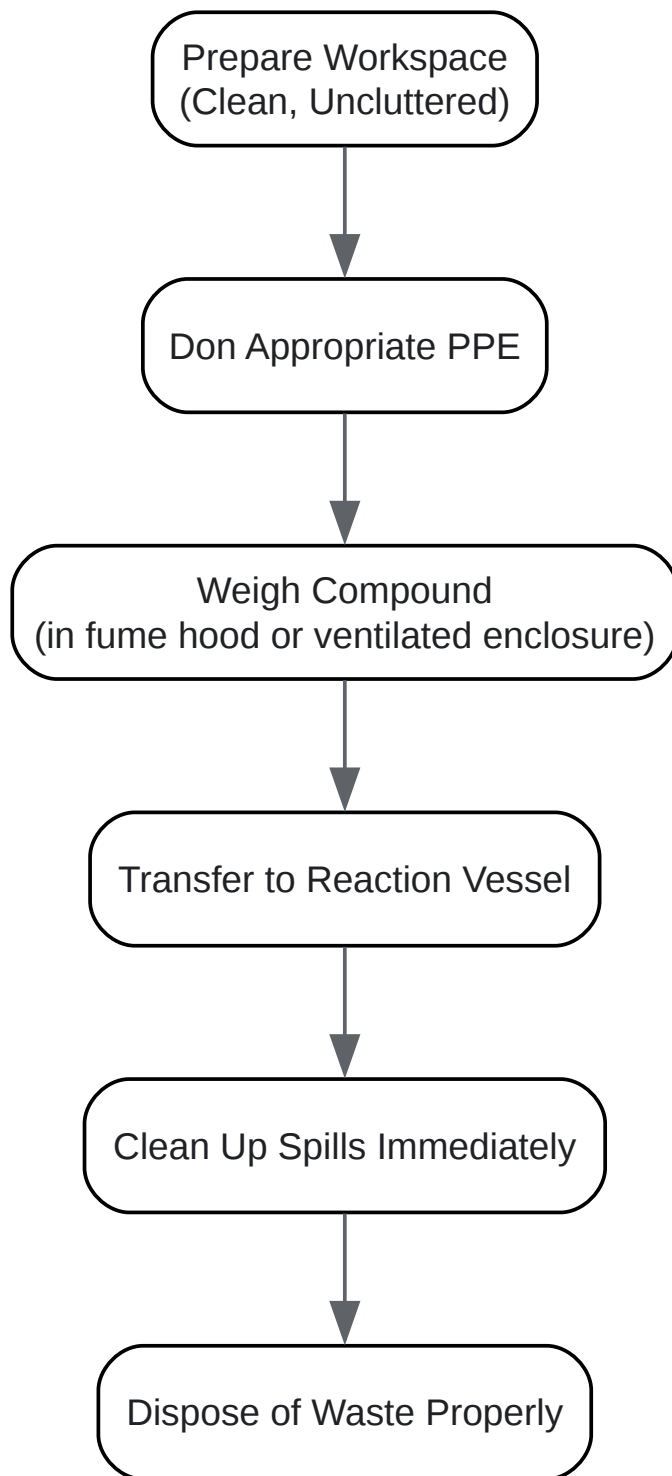
A crucial first line of defense is the consistent use of appropriate PPE.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust particles.[6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.[6]
Body Protection	Laboratory coat.	Protects skin and clothing from spills.[6]
Respiratory Protection	Use in a well-ventilated area. A dust mask (e.g., N95) is recommended when handling the solid outside of a fume hood.	Minimizes inhalation of the powder.

Handling Workflow

This diagram details the step-by-step process for safely handling **2-Fluorophenyl methyl sulfone**.

Figure 2. Safe Handling Workflow

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Caption: A procedural diagram for the safe handling of **2-Fluorophenyl methyl sulfone** in a laboratory setting.

Frequently Asked Questions (FAQs) - Handling

Q: What should I do in case of a spill?

A: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.^[7] Clean the spill area with a suitable solvent and decontaminate surfaces. For larger spills, evacuate the area and follow your institution's emergency procedures.

Q: How should I dispose of waste **2-Fluorophenyl methyl sulfone**?

A: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.^[7] Do not dispose of it down the drain.

Troubleshooting Guide

This section addresses common issues that may arise during experiments involving **2-Fluorophenyl methyl sulfone**.

Dissolution Problems

Q: My **2-Fluorophenyl methyl sulfone** is not dissolving in the chosen solvent.

A:

- **Verify Solvent Choice:** **2-Fluorophenyl methyl sulfone** is reported to be soluble in chloroform, dichloromethane, dimethyl sulfoxide (DMSO), and methanol. Its solubility in nonpolar solvents like hexanes is likely low.
- **Increase Temperature:** Gently warming the mixture may aid dissolution. However, be mindful of the solvent's boiling point and the thermal stability of other reagents in your reaction. While specific thermal decomposition data for this compound is not readily available, many aryl sulfones are stable at elevated temperatures.^[2]

- **Increase Solvent Volume:** You may not be using a sufficient volume of solvent. Add more solvent in small portions until the solid dissolves.
- **Sonication:** Using an ultrasonic bath can help break up solid aggregates and accelerate dissolution.

Unexpected Reaction Outcomes

Q: The reaction did not proceed as expected, or I observed unexpected byproducts.

A:

- **Purity of Starting Material:** Verify the purity of your **2-Fluorophenyl methyl sulfone**. Impurities can interfere with reactions. If in doubt, consider recrystallization to purify the compound.
- **Incompatible Reagents:** Sulfones are generally stable but can react with very strong reducing agents. Avoid strong oxidizing agents as they can potentially cause a reaction.^[7]
- **Thermal Degradation:** While generally thermally stable, prolonged exposure to very high temperatures could lead to degradation. The degradation of some aryl sulfones can begin at temperatures above 300°C.^[2] If your reaction is conducted at high temperatures, consider if this could be a factor.
- **Reaction Conditions:** Re-evaluate your reaction parameters, including temperature, reaction time, and the stoichiometry of your reagents.

Physical Appearance Changes

Q: The **2-Fluorophenyl methyl sulfone** has changed color or appears clumpy.

A:

- **Clumping:** This is likely due to moisture absorption. While this may not affect the chemical reactivity in all cases, it can make accurate weighing difficult. If your experiment is sensitive to water, consider drying the compound under vacuum.

- **Color Change:** A change in color (e.g., yellowing) upon storage or during a reaction could indicate the presence of impurities or a degradation process. If this occurs during storage, it is advisable to assess the purity of the compound before use. If it happens during a reaction, it could be an indication of a side reaction.

References

- Thermoanalytical Investigation of Some Sulfone-Containing Drugs - PMC - NIH. (n.d.).
- Lab Safety Manual: Chemical Management - Hampshire College. (n.d.).
- Handling reagents and chemicals (Good Laboratory Practices) - Theenvirotimes. (2021, May 5).
- SAFETY DATA SHEET - Thermo Fisher Scientific. (2025, September 5).
- Best practices for handling chemical reagents to prevent cross-contamination - Quimivita. (n.d.).
- Essential Chemical PPE - Trimaco. (2023, September 8).
- Troubleshooting - Chemistry LibreTexts. (2022, April 7).
- Preparing & Handling Chemical Solutions | The Science Blog. (2023, April 26).
- Thermoanalytical Investigation of Some Sulfone-Containing Drugs - PMC. (n.d.).
- DSC of hyperbranched poly(phenylene sulfone) showing Tg of 157 °C (scan rate 10 °C/min). - ResearchGate. (n.d.).
- What solvents are DMSO/DMF miscible with? : r/OrganicChemistry - Reddit. (2019, July 21).
- Techniques for Handling Air- and Moisture-Sensitive Compounds - Wipf Group - University of Pittsburgh. (2014, February 22).
- Deciphering reduction stability of sulfone and fluorinated sulfone electrolytes:Insight from quantum chemical calculations - ResearchGate. (2025, August 6).
- Replacement of Less-Preferred Dipolar Aprotic and Ethereal Solvents in Synthetic Organic Chemistry with More Sustainable Alternatives - PubMed Central. (n.d.).
- Continuous-Flow Synthesis of Methyl Sulfone with Microchannel Reactors: A Safer and Efficient Production Strategy | Request PDF - ResearchGate. (n.d.).
- Synthesis and biological properties of aryl methyl sulfones - PubMed. (2018, August 7).
- Chem 355 Lab Manual Fall, 2024 - Minnesota State University Moorhead. (2010, August 29).
- fluoromethyl phenyl sulfone - Organic Syntheses Procedure. (n.d.).
- Methyl phenyl sulfone | C₇H₈O₂S | CID 18369 - PubChem - NIH. (n.d.).
- Sulfones | C₂₁H₁₇BrO₂S | CID 12501714 - PubChem - NIH. (n.d.).
- (2-Ethyl-3-fluorophenyl)(methyl)sulfane | C₉H₁₁FS | CID 91881043 - PubChem. (2025, December 27).
- Good Partnership between Sulfur and Fluorine: Sulfur-Based Fluorination and Fluoroalkylation Reagents for Organic Synthesis | Chemical Reviews - ACS Publications.

(2014, August 21).

- Deconvolution of Thermal Analysis Data using Commonly Cited Mathematical Models - TA Instruments. (n.d.).
- Reagents & Solvents: Solvents and Polarity - Department of Chemistry : University of Rochester. (n.d.).

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Sources

- 1. scbt.com [scbt.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Reagents & Solvents [chem.rochester.edu]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. Methyl phenyl sulfone | C7H8O2S | CID 18369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. tainstruments.com [tainstruments.com]
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